

4,4'-Di(4-pyridyl)biphenyl molecular structure and formula

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Compound of Interest

Compound Name: 4,4'-Di(4-pyridyl)biphenyl

Cat. No.: B1316066

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In-Depth Technical Guide to 4,4'-Di(4-pyridyl)biphenyl

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **4,4'-Di(4-pyridyl)biphenyl**. This organic compound is of significant interest in materials science and coordination chemistry due to its rigid structure and the presence of nitrogen-containing pyridyl groups.

Molecular Structure and Formula

4,4'-Di(4-pyridyl)biphenyl is an organic compound featuring a central biphenyl core with two pyridyl groups attached at the 4 and 4' positions.^{[1][2]} Its chemical structure imparts considerable rigidity and stability to the molecule.^[2]

Molecular Formula: $C_{22}H_{16}N_2$ ^{[1][2][3]}

IUPAC Name: 4-[4-(4-pyridin-4-ylphenyl)phenyl]pyridine^{[1][3]}

Synonyms: 4,4'-bis(4-pyridyl)biphenyl, 4,4'-di(pyridin-4-yl)-1,1'-biphenyl^[1]

Caption: Molecular structure of **4,4'-Di(4-pyridyl)biphenyl**.

Physicochemical Properties

A summary of the key quantitative data for **4,4'-Di(4-pyridyl)biphenyl** is presented in the table below.

Property	Value
Molecular Weight	308.38 g/mol
Appearance	White to yellow to orange powder/crystal
Melting Point	308 °C
CAS Number	319430-87-0

Synthesis of 4,4'-Di(4-pyridyl)biphenyl

The synthesis of **4,4'-Di(4-pyridyl)biphenyl** can be achieved through various cross-coupling reactions. A prevalent method is the Suzuki-Miyaura cross-coupling reaction, which is known for its high yields and tolerance of a wide range of functional groups. This reaction typically involves the palladium-catalyzed coupling of an aryl or vinyl boronic acid with an aryl or vinyl halide or triflate.

While a specific, detailed experimental protocol for the synthesis of **4,4'-Di(4-pyridyl)biphenyl** is not readily available in the public domain, a representative procedure can be adapted from established Suzuki-Miyaura coupling methodologies.

Representative Experimental Protocol: Suzuki-Miyaura Cross-Coupling

This protocol describes a generalized procedure for the synthesis of **4,4'-Di(4-pyridyl)biphenyl** via the Suzuki-Miyaura coupling of 4,4'-dibromobiphenyl with 4-pyridylboronic acid.

Materials:

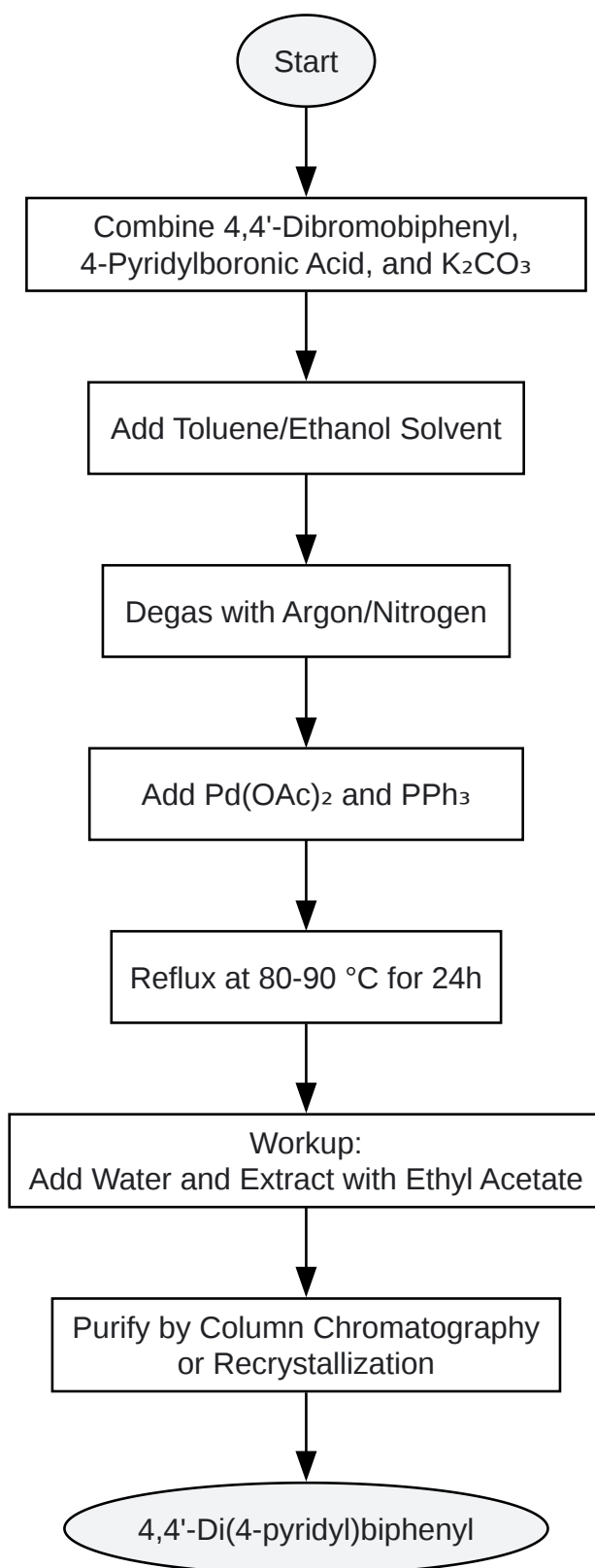
- 4,4'-Dibromobiphenyl

- 4-Pyridylboronic acid
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- Triphenylphosphine (PPh_3)
- Potassium carbonate (K_2CO_3)
- Toluene
- Ethanol
- Water
- Ethyl acetate
- Brine
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine 4,4'-dibromobiphenyl (1 equivalent), 4-pyridylboronic acid (2.2 equivalents), and potassium carbonate (3 equivalents).
- **Solvent Addition:** Add a 3:1 mixture of toluene and ethanol to the flask.
- **Degassing:** Degas the mixture by bubbling argon or nitrogen through it for 15-20 minutes.
- **Catalyst Addition:** To the degassed mixture, add palladium(II) acetate (0.02 equivalents) and triphenylphosphine (0.08 equivalents).
- **Reaction:** Heat the reaction mixture to reflux (approximately 80-90 °C) and maintain it under an inert atmosphere for 24 hours. Monitor the reaction progress using thin-layer chromatography (TLC).

- **Workup:** After the reaction is complete, cool the mixture to room temperature and add water. Extract the aqueous layer with ethyl acetate (3 x 50 mL).
- **Purification:** Combine the organic extracts, wash with brine, and dry over anhydrous magnesium sulfate. Filter the solution and concentrate it under reduced pressure. The crude product can be further purified by column chromatography on silica gel or by recrystallization from a suitable solvent system (e.g., ethanol/water).



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Caption: Generalized workflow for the synthesis of **4,4'-Di(4-pyridyl)biphenyl**.

Applications

The unique structural and electronic properties of **4,4'-Di(4-pyridyl)biphenyl** make it a valuable building block in several areas of research and development:

- **Coordination Chemistry:** It is frequently used as an organic ligand for the synthesis of coordination polymers and metal-organic frameworks (MOFs).[4]
- **Organic Electronics:** The presence of the pyridyl groups suggests potential applications in organic light-emitting diodes (OLEDs) and organic photovoltaic cells (OPVs).[2]
- **Sensor Materials:** The pyridyl groups can act as chelating agents, making it a candidate for the development of sensors for specific metal ions.[2]
- **Supramolecular Chemistry:** Its rigid biphenyl core and the hydrogen bonding capabilities of the pyridyl groups are of interest in the field of supramolecular chemistry.[2]

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